

Measuring Mitochondrial Membrane Potential with JC-9: A Flow Cytometry Protocol

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Compound of Interest

Compound Name: JC-9

Cat. No.: B12372439

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Application Notes for Researchers, Scientists, and Drug Development Professionals

Introduction

The mitochondrion, a central organelle in cellular metabolism, maintains an electrochemical gradient across its inner membrane, known as the mitochondrial membrane potential ($\Delta\Psi_m$). This potential is a critical indicator of mitochondrial health and cellular viability. A decrease in $\Delta\Psi_m$ is an early hallmark of apoptosis, or programmed cell death, and is also implicated in various pathologies and drug-induced toxicities. The **JC-9** dye is a lipophilic cationic probe used for monitoring mitochondrial membrane potential in living cells via flow cytometry.^{[1][2]}

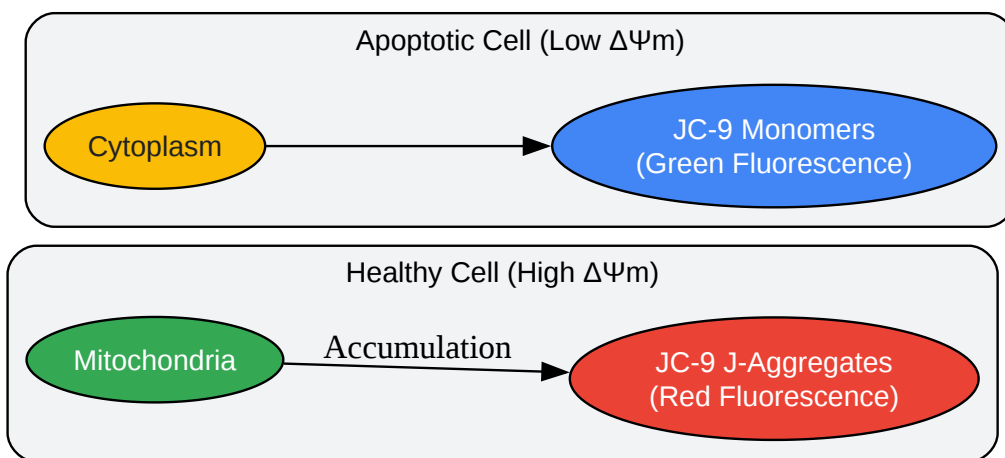
In healthy, non-apoptotic cells with a high mitochondrial membrane potential, **JC-9** accumulates within the mitochondria and forms "J-aggregates," which emit red fluorescence.^{[1][3]}

Conversely, in apoptotic or unhealthy cells with a low mitochondrial membrane potential, **JC-9** remains in the cytoplasm as monomers and emits green fluorescence.^[1] Consequently, the ratio of red to green fluorescence provides a sensitive measure of the mitochondrial membrane potential, allowing for the quantitative analysis of cellular health and response to various stimuli.^{[1][4]}

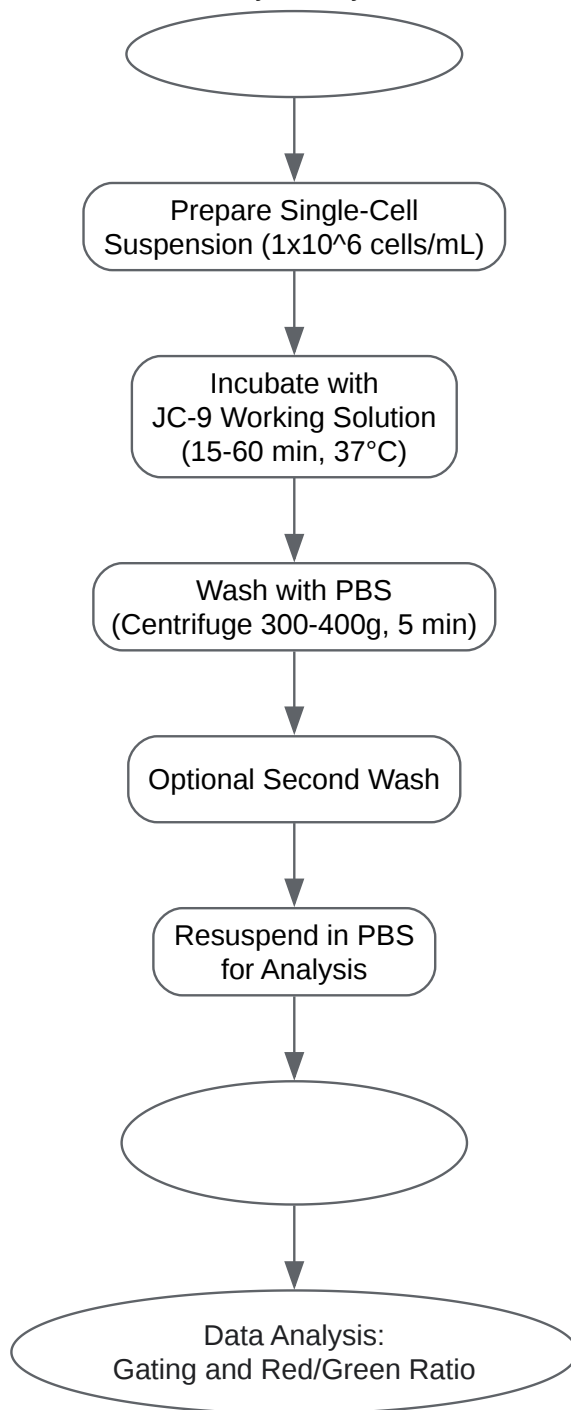
Principle of **JC-9** Staining

The **JC-9** dye exhibits a potential-dependent accumulation in mitochondria, leading to a shift in its fluorescence emission spectrum. In energized mitochondria with a high membrane potential, the dye concentrates and forms J-aggregates, characterized by an emission maximum at approximately 590 nm (red). When the mitochondrial membrane potential collapses, the dye disperses throughout the cell in its monomeric form, which fluoresces at around 525-530 nm (green).^{[1][3][5]} The ratio of red to green fluorescence intensity is therefore directly proportional to the mitochondrial membrane potential and is largely independent of mitochondrial size, shape, and density.^[1]

Principle of JC-9 Staining



JC-9 Flow Cytometry Workflow

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